Application Note: Quantification of Metoprolol Impurity C using High-Performance Liquid Chromatography

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Compound of Interest		
Compound Name:	*4-[2-Hydroxy-3-[(1-methylethyl)amino]propoxy]benzaldehyde*	
Cat. No.:	*B193001*	*Get Quote*

Introduction

Metoprolol is a widely used beta-blocker for treating various cardiovascular conditions.[1][2] During its synthesis and storage, impurities can form, which need to be monitored and controlled to ensure the safety and efficacy of the drug product.[1] Metoprolol Impurity C, chemically known as 4-(2-hydroxy-3-(isopropylamino)propoxy)benzaldehyde, is a process-related impurity that can arise during synthesis or oxidative degradation.[3] This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the accurate quantification of Metoprolol Impurity C in metoprolol drug substances and formulations.

Target Audience

This document is intended for researchers, scientists, and drug development professionals in the pharmaceutical industry involved in quality control, analytical development, and formulation.

Experimental Protocols

1. Materials and Reagents

- Metoprolol Succinate reference standard

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- Metoprolol Impurity C reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium Acetate (Analytical grade)
- Water (HPLC grade)
- Hydrochloric Acid (0.1 M)
- ACE 5 C18 column (250 mm x 4.6 mm, 5 µm) or equivalent
- Volumetric flasks, pipettes, and other standard laboratory glassware
- HPLC system with a UV or Photodiode Array (PDA) detector

2. Standard Solution Preparation

- Metoprolol Standard Stock Solution (0.8 mg/mL): Accurately weigh and dissolve about 80 mg of Metoprolol Succinate working standard in a 100 mL volumetric flask with diluent (e.g., mobile phase or 0.1N HCl).
- Impurity C Standard Stock Solution (2.4 µg/mL): Accurately weigh and dissolve an appropriate amount of Metoprolol Impurity C reference standard in diluent to obtain a final concentration of 2.4 µg/mL.
- Working Standard Solution: Further dilute the stock solutions as needed to prepare working standards for calibration curves. A series of solutions ranging from the limit of quantification (LOQ) level to 300% of the standard concentration is recommended for linearity studies.

3. Sample Preparation

- Test Solution: Accurately weigh and transfer a quantity of powdered tablets equivalent to about 80 mg of Metoprolol Succinate into a 100 mL volumetric flask.

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- Add approximately 70 mL of diluent and sonicate for about 15 minutes with intermittent shaking to ensure complete dissolution.
- Dilute to volume with the diluent and mix well.
- Filter the solution through a 0.45 µm PVDF filter before injection into the HPLC system.

4. Chromatographic Conditions

A stability-indicating HPLC method has been developed for the separation and quantification of Metoprolol and its impurities, including Impurity C.

Parameter	Condition
Column	ACE 5 C18, 250 x 4.6 mm, 5 µm
Mobile Phase	Gradient elution with a mixture of a buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile).
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	225 nm
Run Time	Approximately 60 minutes to ensure elution of all impurities.

Under these conditions, the retention time for Metoprolol Impurity C is approximately 15.98 minutes.

Data Presentation

Table 1: Optimized Chromatographic Conditions and System Suitability

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Parameter	Specification
Column	ACE 5 C18 (250 mm x 4.6 mm, 5 µm)
Flow Rate	1.0 mL/min
Detection Wavelength	225 nm
Injection Volume	10 µL
Column Temperature	30°C
Retention Time of Metoprolol	~28.76 min
Retention Time of Impurity C	~15.98 min

Table 2: Method Validation Summary for Metoprolol Impurity C

Parameter	Result
Linearity Range	LOQ to 300% of standard concentration
Correlation Coefficient (r^2)	> 0.99
Limit of Detection (LOD)	To be determined based on signal-to-noise ratio
Limit of Quantification (LOQ)	To be determined based on signal-to-noise ratio
Accuracy (% Recovery)	Within 98.0% - 102.0%
Precision (% RSD)	< 2.0%

Mandatory Visualization

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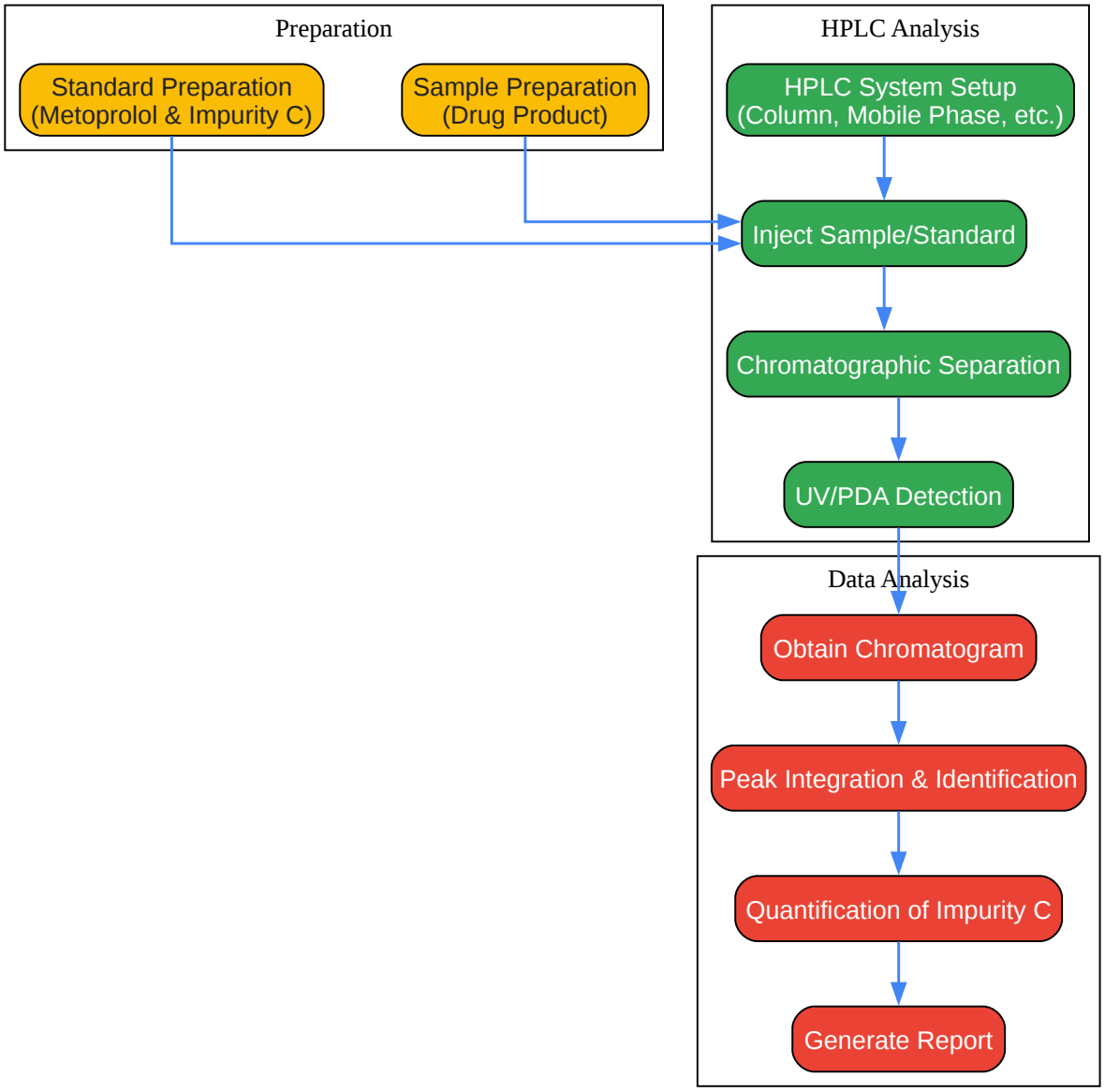

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Caption: Workflow for the HPLC quantification of Metoprolol Impurity C.

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